

A Comprehensive Technical Guide on the Synthesis and Characterization of Sodium D-Tartrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of **Sodium D-tartrate** (Na₂C₄H₄O₆), a significant compound in pharmaceuticals and analytical chemistry. This document details the experimental protocols for its preparation and the analytical techniques used for its structural and physicochemical characterization, presenting all quantitative data in structured tables and process flows as diagrams for enhanced clarity.

Introduction to Sodium D-Tartrate

Sodium D-tartrate, the disodium salt of D-tartaric acid, exists commonly as a dihydrate (Na₂C₄H₄O₆·2H₂O). It presents as white, transparent, colorless, and odorless crystals.[1] In the pharmaceutical industry, it serves various roles, including as an excipient and a resolving agent for chiral separations. Due to its stable and precise amount of water of hydration, **Sodium D-tartrate** dihydrate is widely used as a primary standard for Karl Fischer titration to determine water content accurately.[2][3] It is also employed as a food additive (E335), acting as an emulsifier and a pH control agent.[1][2]

Table 1: Physical and Chemical Properties of **Sodium D-Tartrate** Dihydrate



Property	Value
Chemical Formula	C ₄ H ₈ Na ₂ O ₈ [4][5]
Molar Mass	230.08 g/mol [4][6][7]
Appearance	White crystalline powder or colorless crystals[2] [8]
Density	1.545 g/cm³ (dihydrate)[2]
pH (5% solution)	7.0 - 9.0[8]
Solubility	Soluble in water, insoluble in ethanol[2]
Specific Rotation [α]20/D	+26° (c = 1 in H ₂ O)

Synthesis of Sodium D-Tartrate

The most common and straightforward method for synthesizing **Sodium D-tartrate** is through the neutralization of D-tartaric acid with a sodium base, such as sodium hydroxide or sodium bicarbonate. The reaction with sodium bicarbonate is often preferred in laboratory settings due to its milder nature and the clear endpoint indicated by the cessation of effervescence.

Experimental Protocol: Neutralization Reaction

- Dissolution: Dissolve a known molar quantity of D-tartaric acid in deionized water in a beaker with gentle heating and stirring to ensure complete dissolution.
- Neutralization: Slowly add a stoichiometric equivalent of two moles of sodium bicarbonate (NaHCO₃) for every one mole of D-tartaric acid to the solution. The addition should be gradual to control the effervescence (CO₂ release).
- pH Monitoring: After the primary reaction (cessation of vigorous effervescence), monitor the pH of the solution. Continue adding small amounts of sodium bicarbonate until the pH reaches a neutral range (pH 7.0-7.5).
- Filtration: If any impurities are present, filter the warm solution through a Buchner funnel.



- Crystallization: Transfer the clear filtrate to a crystallizing dish. Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote the crystallization of Sodium D-tartrate dihydrate.
- Isolation and Drying: Collect the resulting crystals by vacuum filtration and wash them with a small amount of cold deionized water. Dry the crystals in an oven at a temperature below 150°C to avoid the loss of hydration water.[8]

Synthesis Workflow Diagram



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Workflow for the synthesis of **Sodium D-tartrate**.

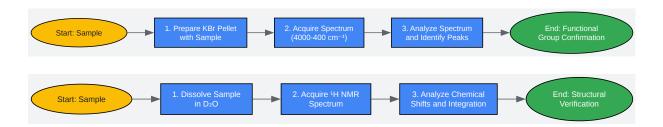
Characterization Techniques

Comprehensive characterization is essential to confirm the identity, purity, and structural properties of the synthesized **Sodium D-tartrate**. The following are standard analytical methods employed for this purpose.

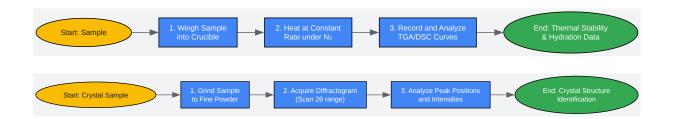
Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule by measuring the absorption of infrared radiation. The spectrum of **Sodium D-tartrate** shows characteristic peaks corresponding to O-H, C-H, C=O, and C-O bonds.

A small amount of the dried sample is ground with potassium bromide (KBr) and pressed into a thin, transparent pellet. The spectrum is recorded typically in the range of 4000-400 cm⁻¹.







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